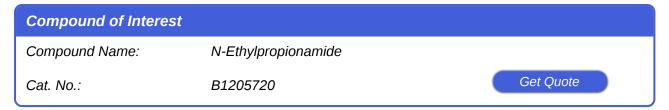




Application Notes and Protocols for N-Ethylpropionamide

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and appropriate storage of **N-Ethylpropionamide** (CAS No. 5129-72-6). Adherence to these guidelines is crucial to ensure the integrity of the compound and the safety of laboratory personnel.

Introduction

N-Ethylpropionamide is a secondary carboxylic acid amide utilized in organic synthesis as an intermediate for pharmaceuticals and agrochemicals.[1][2] Its role as a building block for complex molecules underscores the importance of maintaining its purity and stability through proper handling and storage.[1] This compound is also known as N-ethylpropanamide.[3]

Physical and Chemical Properties

A summary of the key quantitative data for **N-Ethylpropionamide** is presented in the table below.



Property	Value	Source
Molecular Formula	C5H11NO	[3][4]
Molecular Weight	101.15 g/mol	[4][5]
Appearance	Colorless to Almost Colorless Clear Liquid	[1]
Boiling Point	116 °C / 25mmHg	[3][4][6]
Melting Point	105 °C	[4]
Flash Point	-32 °C (lit.) / 108.3 °C	[4][6]
Density	0.91 g/cm ³	[3][6]
Solubility	Soluble in water	[2]

Handling Procedures

3.1. Personal Protective Equipment (PPE)

Before handling **N-Ethylpropionamide**, all personnel must be equipped with the appropriate PPE to minimize exposure risk. The compound is irritating to the eyes, respiratory system, and skin.[3][5]

- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166
 (EU) or NIOSH (US) standards.[4]
- Hand Protection: Wear chemical-impermeable gloves.[4]
- Body Protection: Wear suitable protective clothing.[3]
- Respiratory Protection: In case of insufficient ventilation or potential for aerosol formation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4][7]

3.2. Engineering Controls

Work in a well-ventilated area, preferably under a chemical fume hood.[4]



- Ensure emergency exits and a risk-elimination area are established.[4]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[4]
- 3.3. Safe Handling Practices
- Avoid contact with skin and eyes.[4]
- Avoid the formation of dust and aerosols.[4]
- Do not breathe mist, gas, or vapors.[4]
- Keep away from heat and all sources of ignition.[8]
- Handle in accordance with good industrial hygiene and safety practices.

Storage Procedures

Proper storage is essential to maintain the stability and integrity of **N-Ethylpropionamide**.

- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4] The recommended storage condition is room temperature.[1][3]
- Incompatible Materials: Store away from incompatible materials such as acids, alkalis, bases, reducing agents, and strong oxidizing agents.[4][8]
- Hygroscopicity: The compound may be hygroscopic; therefore, it should be protected from moisture.[8]

Accidental Release and First Aid Measures

5.1. Accidental Release

- Evacuate personnel to a safe area and ensure adequate ventilation.[4]
- Remove all sources of ignition.[4]
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[9]



 Prevent the chemical from entering drains, as discharge into the environment must be avoided.[4]

5.2. First Aid

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
- In Case of Skin Contact: Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[4]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.
 [4]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4]

Experimental Protocols

- 6.1. Protocol for Visual Inspection of Purity
- Objective: To qualitatively assess the purity of N-Ethylpropionamide through visual inspection.
- Methodology:
 - Obtain a representative sample of N-Ethylpropionamide in a clear, clean container.
 - Observe the sample against a white background.
 - The compound should be a colorless to almost colorless clear liquid.[1]
 - Note any discoloration, presence of particulate matter, or turbidity.
 - A change in color may indicate degradation or contamination.
- 6.2. Protocol for Melting Point Analysis



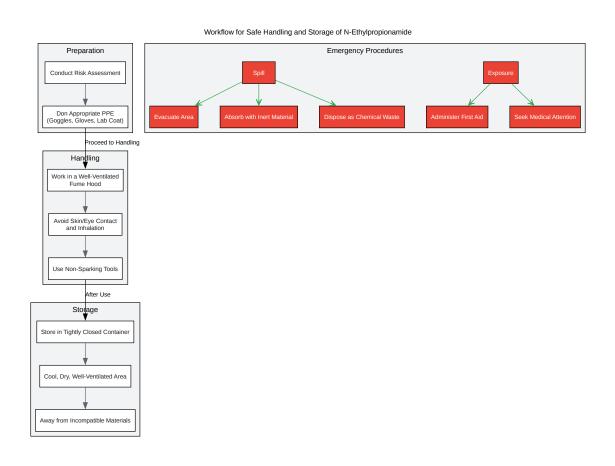
- Objective: To determine the melting point of **N-Ethylpropionamide** as an indicator of purity.
- Methodology:
 - Calibrate the melting point apparatus using a certified standard.
 - Place a small, dry sample of N-Ethylpropionamide into a capillary tube.
 - Place the capillary tube in the melting point apparatus.
 - Heat the sample at a controlled rate.
 - Record the temperature at which the sample begins to melt and the temperature at which it is completely molten.
 - A sharp melting point range close to the literature value (105 °C) indicates high purity.[4] A
 broad melting range may suggest the presence of impurities.
- 6.3. Protocol for Stability Assessment using Thin Layer Chromatography (TLC)
- Objective: To assess the stability of N-Ethylpropionamide under specific storage conditions over time.
- Methodology:
 - Prepare a stock solution of N-Ethylpropionamide in a suitable solvent (e.g., ethyl acetate).
 - Divide the stock solution into multiple aliquots and store them under different conditions (e.g., room temperature, elevated temperature, exposure to light).
 - At specified time intervals (e.g., 0, 1, 2, 4 weeks), spot a small amount of each aliquot onto a TLC plate.
 - Develop the TLC plate using an appropriate solvent system.
 - Visualize the spots under UV light or by using a suitable staining agent.



• The appearance of new spots or changes in the intensity of the main spot over time indicates degradation of the compound.

Visualizations





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Caption: Workflow for the safe handling and storage of N-Ethylpropionamide.



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